

# Application Notes and Protocols: 1,2-Dichloropropane as an Industrial Solvent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-DICHLOROPROPENE

Cat. No.: B1580525

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Disclaimer: 1,2-Dichloropropane (also known as propylene dichloride) is a volatile, flammable, and toxic organic compound.[1] Its use has been significantly reduced in many regions, including the European Union and the United States, due to health and environmental concerns.[1][2] These notes are for informational purposes for professionals who may encounter it in specific, controlled industrial processes or research applications. Always prioritize the use of safer alternative solvents. All handling must be performed in compliance with local regulations and institutional safety protocols.

## Introduction

1,2-Dichloropropane (1,2-DCP) is a chlorinated hydrocarbon that has historically been used as an industrial solvent for a wide range of organic materials.[3] Its efficacy in dissolving nonpolar substances makes it suitable for applications involving fats, oils, waxes, and various resins.[4][5][6] It is a colorless liquid with a chloroform-like odor that evaporates quickly at room temperature.[1][2][7] While primarily used today as a chemical intermediate in the production of other chlorinated compounds, its solvent properties remain relevant in specific industrial contexts like the manufacturing of adhesives, coatings, and for metal degreasing.[2][4][8]

## Applications in Solubilizing Fats, Oils, and Resins

1,2-Dichloropropane's chemical structure allows it to effectively dissolve a variety of substances:

- **Fats and Oils:** It is an effective solvent for extracting and dissolving fats and oils.[2][4][6] This property has been utilized in degreasing applications for metals and textiles.[1][7]
- **Resins and Waxes:** The compound is used as a solvent in the production of adhesives, coatings, and varnishes where dissolving resins is a key step.[1][5] It has also been used for dissolving waxes and rubber.[4][5]
- **Other Applications:** Historically, it was used in paint strippers, furniture finishes, and as a soil fumigant, though these uses have largely been discontinued.[2][4] It can serve as an alternative to other organic solvents like toluene and benzene in certain applications.[1]

## Physicochemical Data

The following tables summarize the key physical and chemical properties of 1,2-Dichloropropane.

Table 1: Physicochemical Properties of 1,2-Dichloropropane

Property	Value	Reference(s)
Molecular Formula	<b>C<sub>3</sub>H<sub>6</sub>Cl<sub>2</sub></b>	<a href="#">[2]</a> <a href="#">[9]</a>
Molecular Weight	112.98 g/mol	<a href="#">[9]</a> <a href="#">[10]</a>
Appearance	Colorless liquid	<a href="#">[2]</a> <a href="#">[9]</a>
Odor	Chloroform-like, sweet	<a href="#">[2]</a> <a href="#">[7]</a>
Density	1.1560 g/cm <sup>3</sup> at 20°C	<a href="#">[7]</a> <a href="#">[9]</a>
Boiling Point	95-97°C (Distillation Range)	<a href="#">[7]</a>
Melting Point	-100.4 °C	<a href="#">[9]</a>
Flash Point	15 °C	<a href="#">[7]</a> <a href="#">[11]</a>
Vapor Pressure	53.3 mmHg at 25°C	<a href="#">[10]</a> <a href="#">[12]</a>
Autoignition Temp.	557 °C	<a href="#">[11]</a>

| Explosive Limits | 3.4% - 14.5% by volume in air |[\[7\]](#)[\[13\]](#) |

Table 2: Solubility and Partition Coefficients

Property	Value	Reference(s)
Solubility in Water	<b>2.7 g/L (20°C); Slightly soluble</b>	<a href="#">[8]</a> <a href="#">[9]</a>
Solubility in Organic Solvents	Readily soluble in ethanol, ether, benzene, chloroform	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[12]</a>

| Log K<sub>ow</sub> (Octanol/Water) | 1.98 - 2.28 [\[8\]](#)[\[10\]](#) |

## Experimental Protocols

### 4.1 Protocol 1: General Procedure for Solubilization of Fats, Oils, and Resins

This protocol outlines a general workflow for using 1,2-DCP to dissolve a solute. Warning: This procedure must be performed inside a certified chemical fume hood with appropriate personal protective equipment (PPE).

Materials:

- 1,2-Dichloropropane (reagent grade)
- Solute (fat, oil, resin, etc.)
- Glass beakers or flasks
- Magnetic stirrer and stir bar or mechanical agitator
- Heating mantle (optional, for controlled heating)
- Filtration apparatus (if needed to remove insoluble materials)
- Rotary evaporator (for solvent removal)
- Grounding and bonding equipment[\[14\]](#)

Procedure:

- Preparation:
  - Ensure the work area is a well-ventilated chemical fume hood.[\[14\]](#)
  - Ground and bond all metal containers and equipment to prevent static discharge, as 1,2-DCP is highly flammable.[\[11\]](#)[\[14\]](#)
  - Don appropriate PPE, including chemical splash goggles, face shield, solvent-resistant gloves (consult manufacturer data), and a lab coat.[\[11\]](#)
  - Weigh the desired amount of the solute and place it into a clean, dry flask.
- Dissolution:
  - Under the fume hood, carefully measure and add the required volume of 1,2-Dichloropropane to the flask containing the solute.
  - Add a magnetic stir bar and place the flask on a magnetic stirrer.
  - Begin agitation. The speed should be sufficient to create a vortex and ensure good mixing without splashing.
  - If required, gentle heating can be applied using a heating mantle. Do not use an open flame.[\[14\]](#) Monitor the temperature carefully and keep it well below the solvent's boiling point.
  - Continue agitation until the solute is fully dissolved. Visual inspection should show a clear solution, unless the solute itself imparts color.
- Clarification (Optional):
  - If the solution contains suspended particles, remove them by filtration. The choice of filter medium will depend on the particle size and chemical compatibility.
- Solvent Removal/Recovery:
  - To recover the dissolved solute, remove the 1,2-DCP using a rotary evaporator.

- Ensure the vacuum system is appropriate for volatile organic compounds and that the cold trap is functioning effectively to capture the solvent vapors.
- Collect the recovered solvent in a properly labeled, sealed waste container for appropriate disposal.
- Final Steps:
  - Once the solvent is removed, the concentrated solute can be collected.
  - Decontaminate all glassware and equipment.
  - Dispose of all chemical waste according to institutional and federal guidelines.

#### 4.2 Protocol 2: Safety and Handling

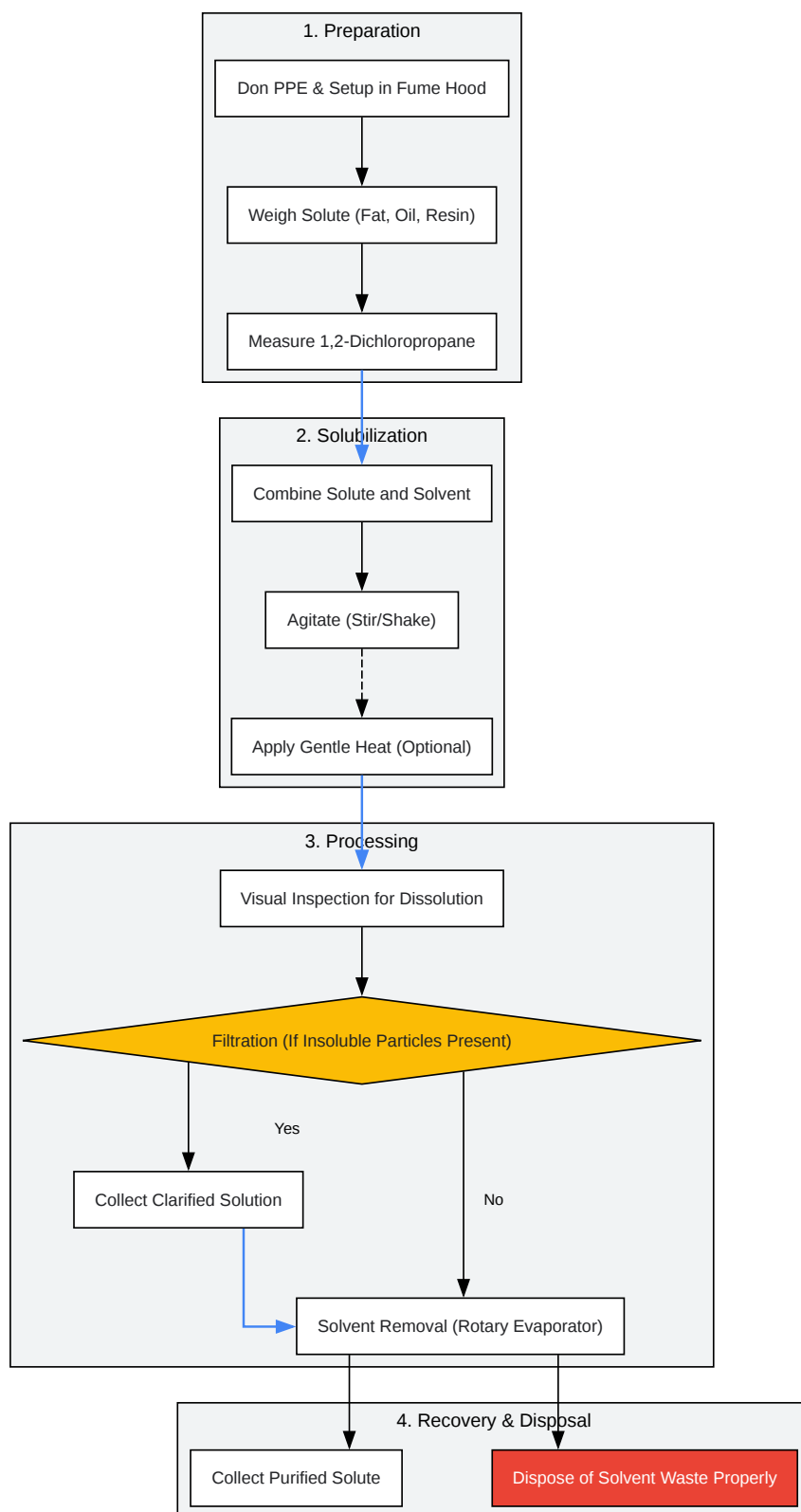
Handling 1,2-DCP requires strict adherence to safety procedures due to its flammability, toxicity, and carcinogenicity.[\[11\]](#)

- Engineering Controls: Always handle 1,2-DCP in a chemical fume hood.[\[15\]](#) Facilities must be equipped with an eyewash station and an emergency shower.[\[11\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical splash goggles and a face shield.
  - Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin contact.[\[11\]](#)[\[14\]](#)
  - Respiratory Protection: If exposure limits are exceeded, use a NIOSH-approved respirator with appropriate cartridges for organic vapors.[\[11\]](#)
- Fire Safety:
  - 1,2-DCP is highly flammable. Keep it away from all sources of ignition, including heat, sparks, and open flames.[\[14\]](#)[\[16\]](#)
  - Use only non-sparking tools and explosion-proof equipment.[\[11\]](#)[\[14\]](#)

- Store in tightly closed containers in a cool, dry, well-ventilated, flammables-designated area.[\[11\]](#)[\[14\]](#)
- Spill Response:
  - In case of a spill, evacuate the area and remove all ignition sources.[\[11\]](#)
  - Absorb the spill with an inert, non-combustible material like sand or vermiculite.[\[11\]](#)[\[16\]](#)
  - Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[\[16\]](#)
- First Aid:
  - Inhalation: Move the victim to fresh air immediately. Seek medical attention.[\[16\]](#)
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[16\]](#)
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
  - Ingestion: Do NOT induce vomiting. If the victim is conscious, give 1-2 glasses of water to dilute the chemical and seek immediate medical attention.[\[16\]](#)

## Workflow Visualization

The following diagram illustrates the general experimental workflow for using 1,2-Dichloropropane as a solvent.



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Caption: General workflow for solubilization using 1,2-Dichloropropane.

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